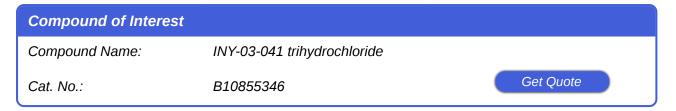


Application Notes: Measuring Downstream Effects of INY-03-041 Trihydrochloride on pPRAS40

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Introduction

INY-03-041 trihydrochloride is a potent and highly selective proteolysis-targeting chimera (PROTAC) designed to induce the degradation of all three AKT isoforms (AKT1, AKT2, and AKT3).[1][2] AKT is a critical serine/threonine kinase in the PI3K/AKT/mTOR signaling pathway, which is frequently dysregulated in various cancers.[2][3][4] A key downstream substrate of AKT is the Proline-Rich AKT Substrate of 40 kDa (PRAS40).[3][4] Phosphorylation of PRAS40 at Threonine 246 (Thr246) by AKT is a critical event that relieves its inhibitory constraint on the mammalian target of rapamycin complex 1 (mTORC1), a master regulator of cell growth and proliferation.[5][6][7]

By degrading AKT, INY-03-041 is expected to cause a significant and sustained reduction in the phosphorylation of PRAS40 (pPRAS40).[2][3] Monitoring the levels of pPRAS40 is therefore a crucial biomarker for assessing the pharmacodynamic activity of INY-03-041 and its impact on the AKT/mTORC1 signaling axis. These application notes provide detailed protocols for measuring the downstream effects of INY-03-041 on pPRAS40 in a cellular context.

Data Presentation



The following table summarizes the expected quantitative effects of INY-03-041 on pPRAS40 levels based on available literature. Data is derived from studies in various cancer cell lines, including T47D and MDA-MB-468, and demonstrates a potent and sustained reduction in pPRAS40 following treatment.[3][8]

| Cell Line | Treatment | Concentrati on (nM) | Time (hours) | % Reduction in pPRAS40 (vs. Control) | Reference |
|------------|--------------------------------------|------------------------|-----------------|--------------------------------------|-----------|
| T47D | INY-03-041 | 250 | 24 | >90% | [3][8] |
| MDA-MB-468 | INY-03-041 | 250 | 12 | Significant Reduction | [3] |
| T47D | INY-03-041 (washout after 12h) | 250 | 96 | >80% | [3][8] |
| MDA-MB-468 | INY-03-041 (washout after 12h) | 250 | 96 | Sustained Reduction | [3][8] |

Signaling Pathway Diagram

The following diagram illustrates the mechanism of action of INY-03-041 and its effect on the AKT/pPRAS40 signaling pathway.



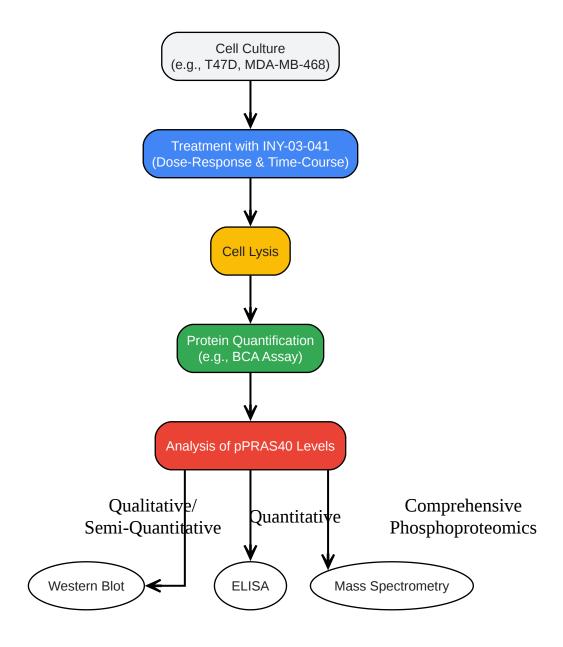
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Caption: INY-03-041 induces AKT degradation, inhibiting pPRAS40 and mTORC1 signaling.

Experimental Workflow Diagram

The following diagram outlines the general workflow for assessing the effect of INY-03-041 on pPRAS40 levels.



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